

Application Notes and Protocols for ANT2681 in High-Throughput Screening Assays

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Compound of Interest

Compound Name: ANT2681
Cat. No.: B15566183

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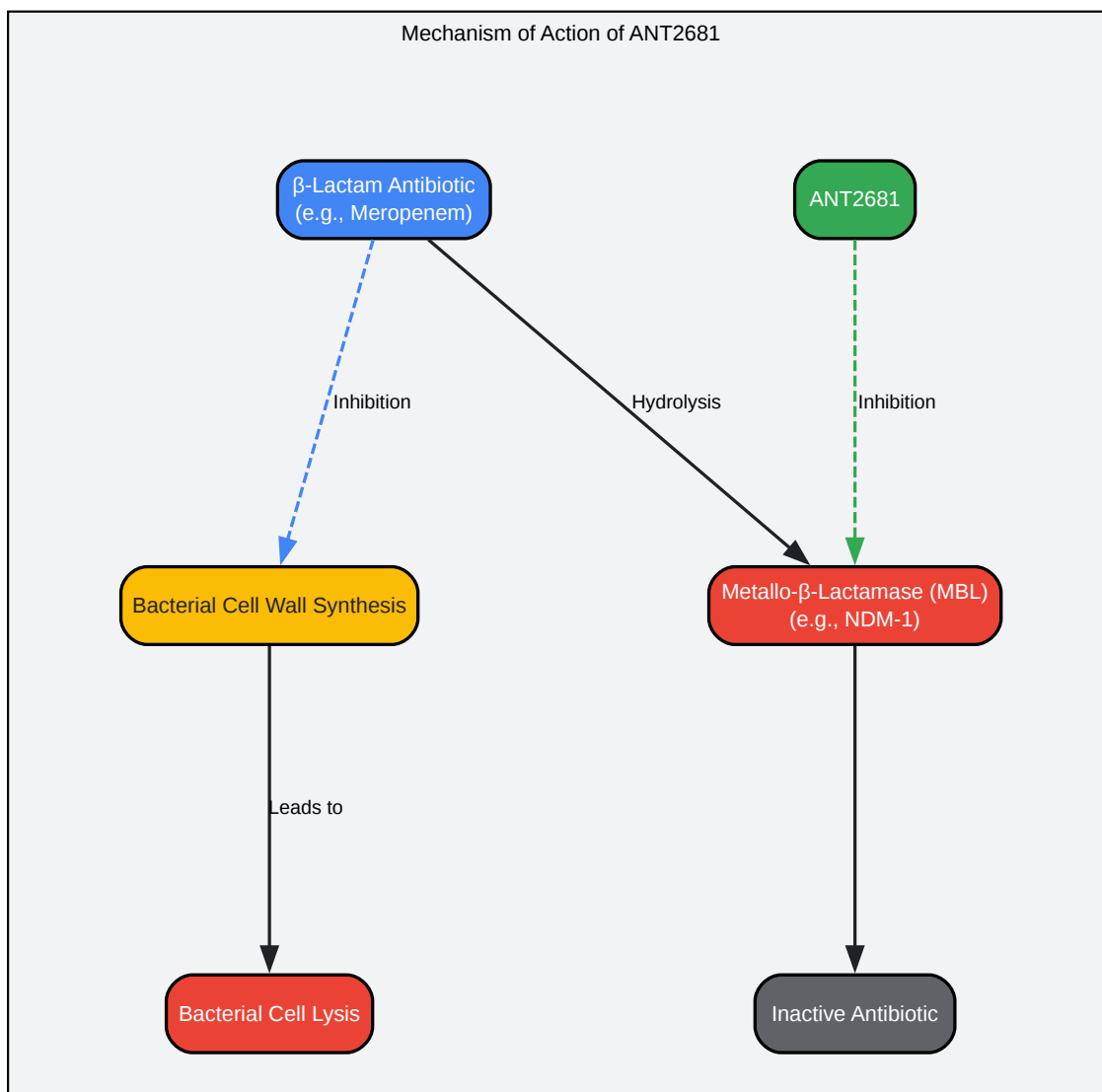
Introduction

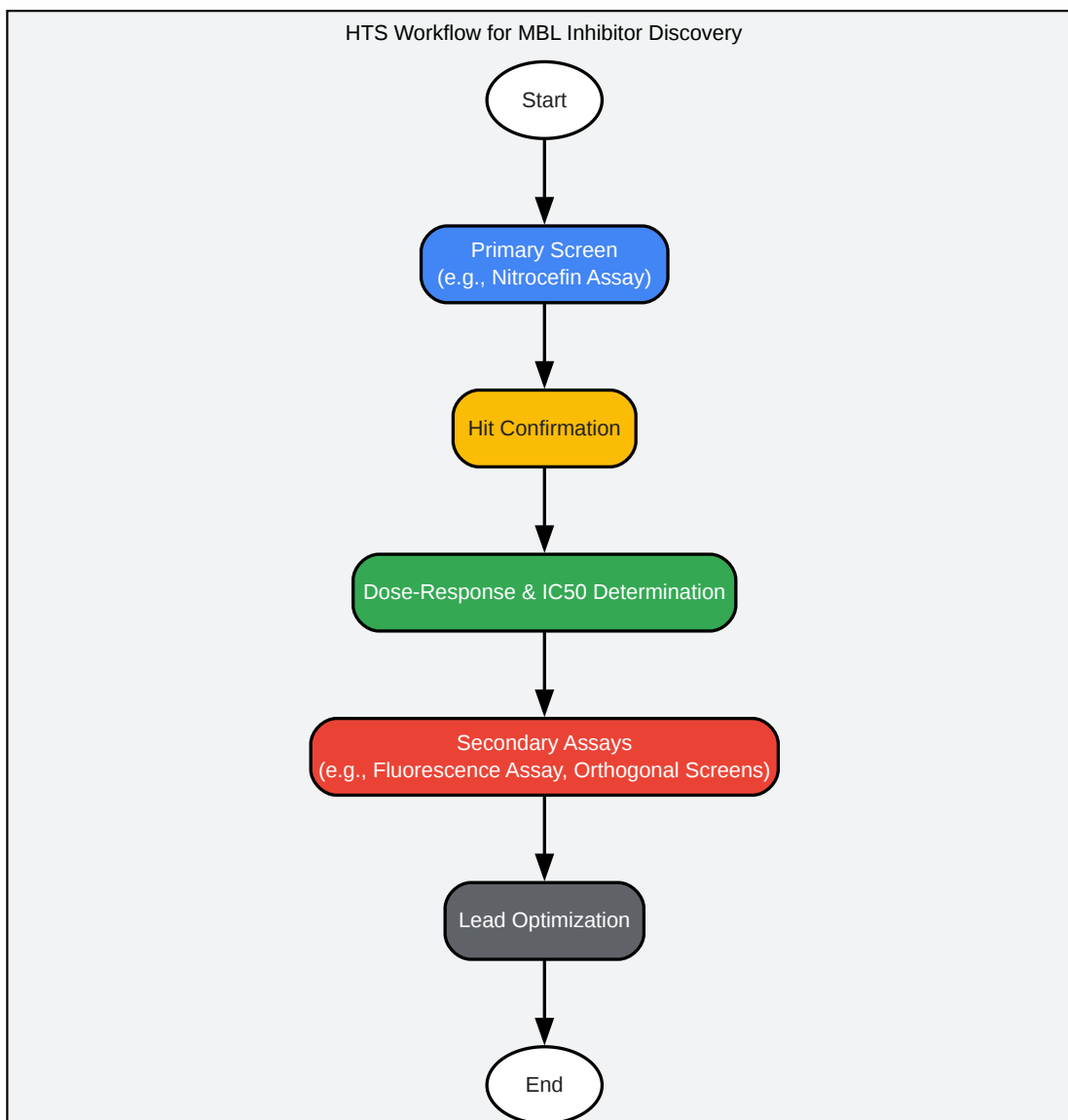
ANT2681 is a potent, specific, and competitive inhibitor of metallo- β -lactamases (MBLs), with particularly strong activity against New Delhi metallo- β -lactamase (NDM) enzymes.^{[1][2]} MBLs are a significant threat to the efficacy of β -lactam antibiotics, including carbapenems, as they hydrolyze the β -lactam ring, rendering the antibiotics inactive. **ANT2681** is under development in combination with the carbapenem antibiotic meropenem to combat infections caused by MBL-producing bacteria.^{[1][2][3]} High-throughput screening (HTS) assays are crucial for the discovery and characterization of MBL inhibitors like **ANT2681**. These assays enable the rapid screening of large compound libraries to identify potent inhibitors. This document provides detailed application notes and protocols for the use of **ANT2681** in HTS assays.

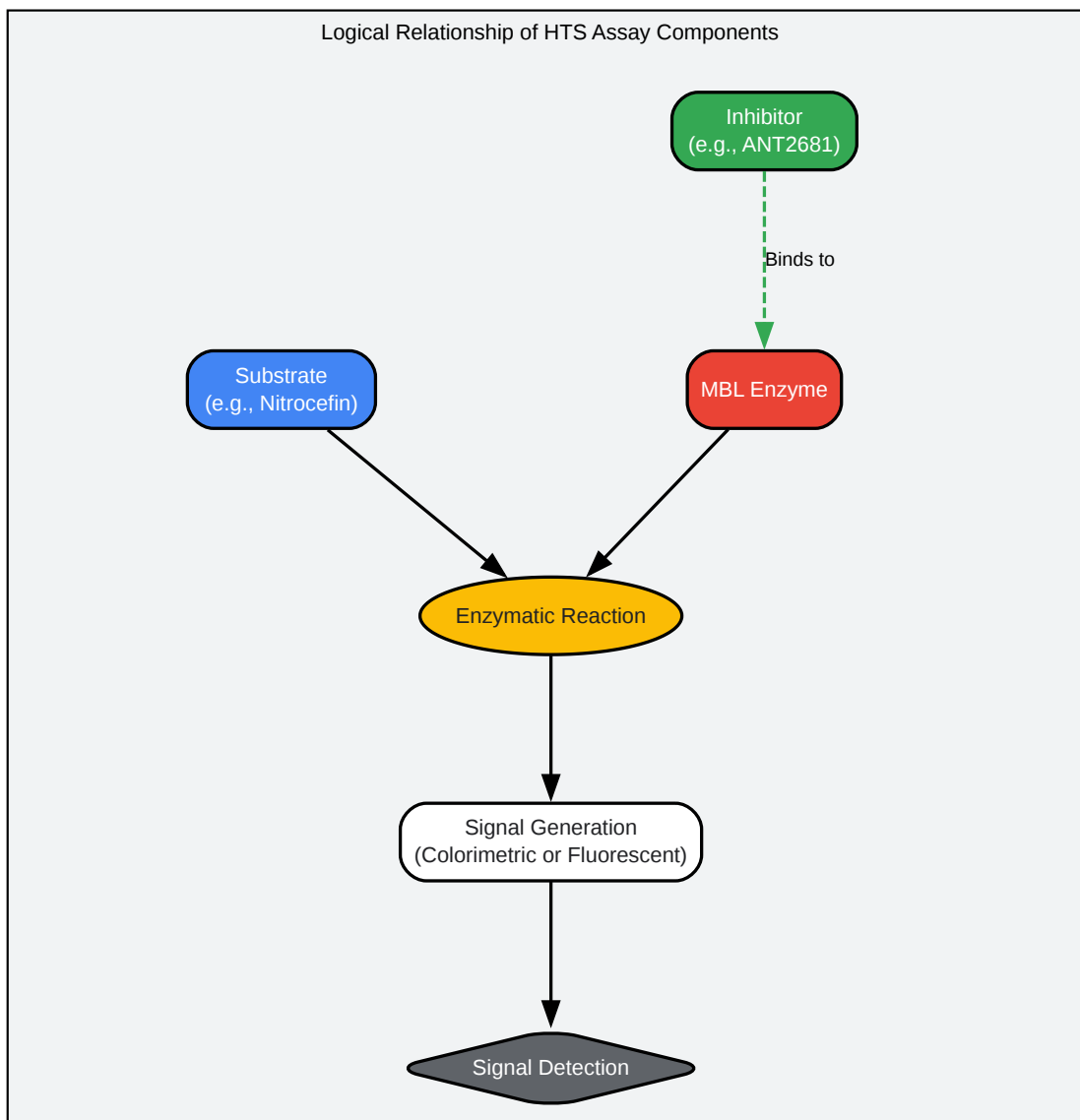
Mechanism of Action

ANT2681 functions by inhibiting the enzymatic activity of MBLs.^[1] The active site of MBLs contains one or two zinc ions that are essential for the hydrolysis of the amide bond in the β -lactam ring of antibiotics. **ANT2681** interacts with this dinuclear zinc ion cluster, preventing the

enzyme from breaking down β -lactam antibiotics.[1] This restores the effectiveness of co-administered antibiotics like meropenem against MBL-producing bacteria.







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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Novel Specific Metallo- \$\beta\$ -Lactamase Inhibitor ANT2681 Restores Meropenem Activity to Clinically Effective Levels against NDM-Positive Enterobacterales - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. ANT2681: SAR Studies Leading to the Identification of a Metallo- \$\beta\$ -lactamase Inhibitor with Potential for Clinical Use in Combination with Meropenem for the Treatment of Infections Caused by NDM-Producing Enterobacteriaceae - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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